

A Comprehensive Technical Guide to (2-Ethylphenyl)methanamine

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Compound of Interest

Compound Name: (2-Ethylphenyl)methanamine

CAS No.: 53759-86-7

Cat. No.: B1280249

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of **(2-Ethylphenyl)methanamine**, a key chemical intermediate with applications in pharmaceutical research and organic synthesis. As a substituted benzylamine, its structural characteristics make it a valuable building block for more complex molecules. This document will cover its fundamental properties, synthesis, analytical characterization, and safety protocols, offering a holistic resource for laboratory and development settings.

Core Compound Identification

(2-Ethylphenyl)methanamine, also known as 2-ethylbenzylamine, is a primary amine featuring an ethyl group at the ortho position of the phenyl ring. This substitution pattern influences its steric and electronic properties, which in turn dictates its reactivity and potential applications.

Identifier	Value	Source
CAS Number	53759-86-7	[1][2][3]
Molecular Formula	C9H13N	[1][3][4]
Molecular Weight	135.21 g/mol	[1][2][3]
IUPAC Name	(2-ethylphenyl)methanamine	[1][3]

Synthesis and Mechanistic Considerations

The synthesis of **(2-Ethylphenyl)methanamine** typically involves the reduction of a corresponding nitrile or oxime, or the amination of a benzyl halide. The choice of synthetic route is often dictated by the availability of starting materials, desired purity, and scalability.

Reductive Amination of 2-Ethylbenzaldehyde

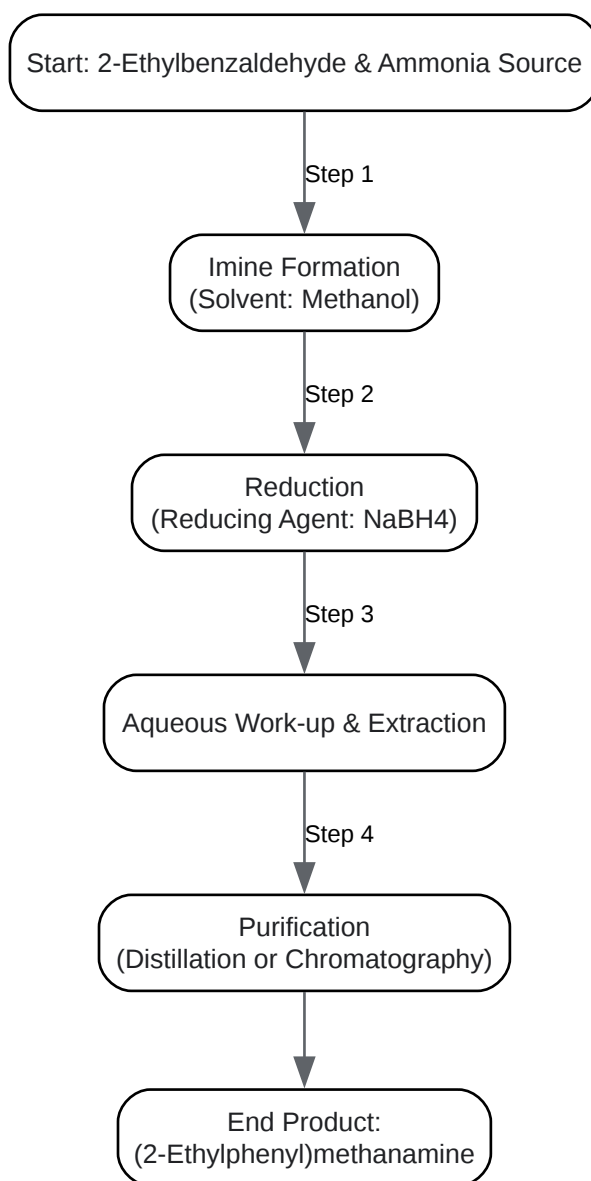
A common and efficient method for the synthesis of **(2-Ethylphenyl)methanamine** is the reductive amination of 2-ethylbenzaldehyde. This two-step, one-pot reaction involves the formation of an imine intermediate, which is then reduced to the desired amine.

Experimental Protocol: Reductive Amination

- Imine Formation:** 2-Ethylbenzaldehyde is dissolved in a suitable solvent, such as methanol or ethanol. An excess of ammonia or an ammonia source (e.g., ammonium acetate) is added to the solution. The reaction is stirred at room temperature to facilitate the formation of the corresponding imine. The progress of this step can be monitored by techniques like Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Reduction:** Once imine formation is complete, a reducing agent is carefully added to the reaction mixture. Common choices include sodium borohydride (NaBH₄) or catalytic hydrogenation (e.g., H₂ gas with a palladium on carbon catalyst). The choice of reducing agent is critical; sodium borohydride is often preferred for its mildness and selectivity, minimizing over-reduction or side reactions. The reduction is typically carried out at a controlled temperature, often starting at 0°C and slowly warming to room temperature.

- **Work-up and Purification:** After the reduction is complete, the reaction is quenched, typically with water or a dilute acid. The product is then extracted into an organic solvent. The organic layer is washed, dried, and the solvent is removed under reduced pressure. The crude product is then purified, commonly by distillation under reduced pressure or column chromatography, to yield pure **(2-Ethylphenyl)methanamine**.

Logical Flow of Reductive Amination



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Caption: Workflow for the synthesis of **(2-Ethylphenyl)methanamine** via reductive amination.

Physicochemical and Spectroscopic Data

The physical and spectroscopic properties of **(2-Ethylphenyl)methanamine** are crucial for its identification, handling, and use in further reactions.

Property	Value
Appearance	Colorless to pale yellow liquid
Boiling Point	~210-212 °C (at 760 mmHg)
Density	~0.95 g/cm ³
Solubility	Soluble in common organic solvents (e.g., ethanol, diethyl ether, dichloromethane). Slightly soluble in water.

Spectroscopic Data (Predicted and Experimental):

- ¹H NMR: The proton NMR spectrum is expected to show characteristic signals for the ethyl group (a triplet and a quartet), aromatic protons, a singlet for the benzylic CH₂ group, and a broad singlet for the NH₂ protons.
- ¹³C NMR: The carbon NMR spectrum will display distinct peaks for the ethyl carbons, the aromatic carbons (with substitution patterns influencing their chemical shifts), and the benzylic carbon.
- IR Spectroscopy: The infrared spectrum will exhibit characteristic absorption bands for N-H stretching of the primary amine (around 3300-3400 cm⁻¹), C-H stretching of the aromatic and aliphatic groups, and C=C stretching of the aromatic ring.
- Mass Spectrometry: The mass spectrum will show a molecular ion peak corresponding to the molecular weight of the compound. Fragmentation patterns will likely involve the loss of the amino group and cleavage at the benzylic position.

Applications in Research and Drug Development

(2-Ethylphenyl)methanamine serves as a versatile intermediate in the synthesis of a variety of target molecules, particularly in the pharmaceutical industry. Its primary amine functionality allows for a wide range of chemical transformations, including:

- **Amide and Sulfonamide Formation:** Reaction with acyl chlorides, anhydrides, or sulfonyl chlorides to form corresponding amides and sulfonamides, which are common functional groups in bioactive molecules.
- **N-Alkylation and N-Arylation:** Further functionalization of the amine through reactions with alkyl or aryl halides to produce secondary or tertiary amines.
- **Formation of Schiff Bases:** Condensation with aldehydes and ketones to form imines, which can be used in various subsequent reactions or as ligands in coordination chemistry.

The presence of the 2-ethylphenyl moiety can impart specific steric and lipophilic properties to the final molecule, which can be crucial for modulating biological activity and pharmacokinetic profiles in drug candidates.

Safety and Handling

As with all chemical reagents, proper safety precautions must be observed when handling **(2-Ethylphenyl)methanamine**.

- **Hazard Identification:** This compound is generally considered to be corrosive and may cause skin and eye irritation or burns. It can also be harmful if inhaled or swallowed.^[1]
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat. Work in a well-ventilated area or under a chemical fume hood.
- **Storage:** Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and acids. Keep the container tightly closed.
- **Disposal:** Dispose of waste material in accordance with local, state, and federal regulations.

Conclusion

(2-Ethylphenyl)methanamine is a valuable chemical entity with a well-defined set of properties and synthetic routes. Its utility as a building block in organic synthesis, particularly in the context of drug discovery and development, is significant. A thorough understanding of its chemistry, handling, and analytical characteristics is paramount for its effective and safe use in a research and development setting.

References

- PubChem Compound Summary for CID 12628890, **(2-Ethylphenyl)methanamine**. National Center for Biotechnology Information. [[Link](#)]
- PubChemLite. **(2-ethylphenyl)methanamine** (C₉H₁₃N). [[Link](#)]

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